

Rhodblock 1a: Application Notes and Protocols for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodblock 1a is a small molecule inhibitor of the Rho-associated coiled-coil containing protein kinase (ROCK) signaling pathway. The Rho/ROCK pathway is a critical regulator of various cellular processes, including cell shape, motility, and proliferation. Dysregulation of this pathway is implicated in numerous diseases, including cancer and cardiovascular disorders. Rhodblock 1a interferes with the normal formation of the cleavage furrow during cell division by disrupting the localization and function of Rho pathway proteins. This can lead to the formation of binucleated cells, making it a valuable tool for studying cytokinesis and exploring therapeutic interventions targeting cell division. These application notes provide detailed protocols for utilizing Rhodblock 1a in cell culture for cytotoxicity and cell migration assays.

Mechanism of Action: The Rho/ROCK Signaling Pathway

The Rho family of small GTPases, including RhoA, Rac1, and Cdc42, act as molecular switches that cycle between an active GTP-bound state and an inactive GDP-bound state. Upon activation by upstream signals such as growth factors, cytokines, and hormones, RhoA-GTP binds to and activates its downstream effector, ROCK. ROCK, in turn, phosphorylates a multitude of substrates, leading to the regulation of actin cytoskeleton dynamics, myosin light

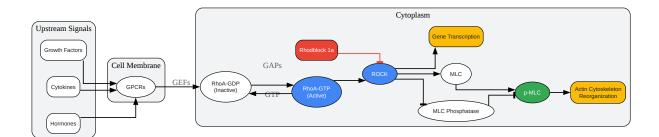




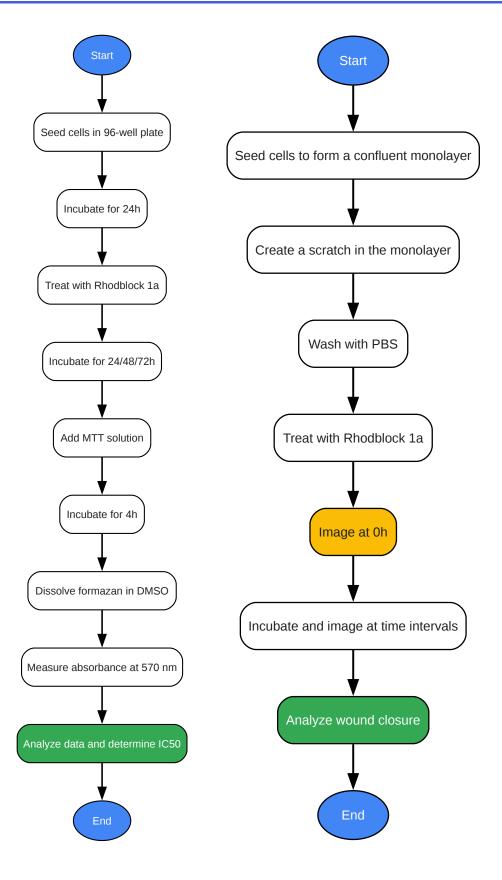


chain (MLC) phosphorylation, and gene transcription. This cascade of events influences cell contraction, stress fiber formation, and cell migration.









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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com